

Gas chromatography-mass spectrometry (GC-MS) analysis of Propylene Glycol Dilaurate

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Compound of Interest

Compound Name: *Propylene Glycol Dilaurate*

Cat. No.: *B152313*

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Application Note: GC-MS Analysis of Propylene Glycol Dilaurate

Abstract

This application note details a robust Gas Chromatography-Mass Spectrometry (GC-MS) method for the identification and quantification of **Propylene Glycol Dilaurate** in pharmaceutical and cosmetic formulations. **Propylene Glycol Dilaurate**, a diester of propylene glycol and lauric acid, is a common excipient used for its emulsifying and moisturizing properties. The presented protocol outlines sample preparation, GC-MS parameters, and data analysis for the accurate determination of this compound. This method is suitable for quality control, formulation development, and stability studies.

Introduction

Propylene Glycol Dilaurate (C₂₇H₅₂O₄, MW: 440.7 g/mol) is widely used in the pharmaceutical and cosmetic industries as an emulsifier, emollient, and viscosity-controlling agent.^[1] Its concentration in final products is critical to ensure product performance and safety. Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal analytical technique for the analysis of semi-volatile compounds like **Propylene Glycol Dilaurate**, offering high separation efficiency and definitive identification. This application note provides a comprehensive protocol for the GC-MS analysis of **Propylene Glycol Dilaurate**.

Experimental Protocols

Sample Preparation from a Cream/Lotion Matrix

This protocol describes the extraction of **Propylene Glycol Dilaurate** from a cosmetic cream or pharmaceutical lotion.

Materials:

- **Propylene Glycol Dilaurate** standard
- Hexane (GC grade)
- Methanol (GC grade)
- Anhydrous sodium sulfate
- Vortex mixer
- Centrifuge
- Glassware (volumetric flasks, pipettes, centrifuge tubes)
- Syringe filters (0.45 μm , PTFE)

Procedure:

- **Sample Weighing:** Accurately weigh approximately 1 g of the cream or lotion into a 50 mL centrifuge tube.
- **Solvent Extraction:** Add 10 mL of hexane to the centrifuge tube.
- **Vortexing:** Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and extraction of the lipid-soluble components.
- **Phase Separation:** Add 5 mL of methanol to the tube and vortex for another minute. This will help to break any emulsion and partition the sample components.
- **Centrifugation:** Centrifuge the sample at 3000 rpm for 10 minutes to separate the layers.

- **Collection of Organic Layer:** Carefully collect the upper hexane layer containing the **Propylene Glycol Dilaurate** and transfer it to a clean tube.
- **Drying:** Pass the hexane extract through a small column of anhydrous sodium sulfate to remove any residual water.
- **Dilution:** Dilute the extract with hexane to a suitable concentration for GC-MS analysis (typically in the range of 1-10 µg/mL).
- **Filtration:** Filter the final solution through a 0.45 µm PTFE syringe filter into a GC vial.

GC-MS Instrumentation and Conditions

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (e.g., Agilent 7890B GC with 5977A MSD or equivalent).

GC Conditions:

- **Column:** HP-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- **Inlet:** Split/splitless injector.
- **Injector Temperature:** 280 °C.
- **Injection Volume:** 1 µL.
- **Injection Mode:** Splitless.
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.
- **Oven Temperature Program:**
 - Initial temperature: 150 °C, hold for 2 minutes.
 - Ramp 1: 15 °C/min to 300 °C, hold for 10 minutes.

MS Conditions:

- Ion Source: Electron Ionization (EI).
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Electron Energy: 70 eV.
- Mass Range: m/z 40-500.
- Solvent Delay: 5 minutes.

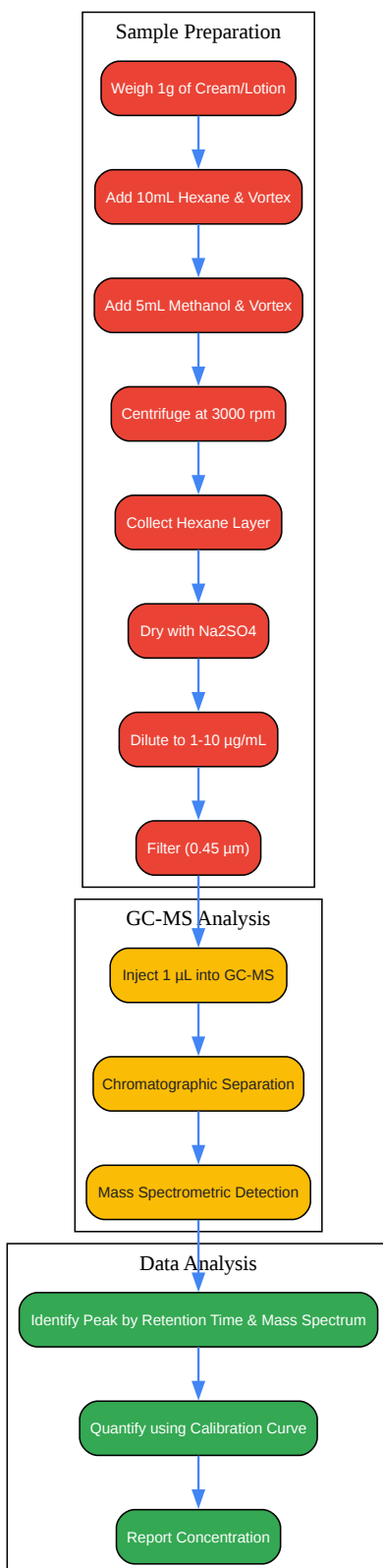
Data Presentation

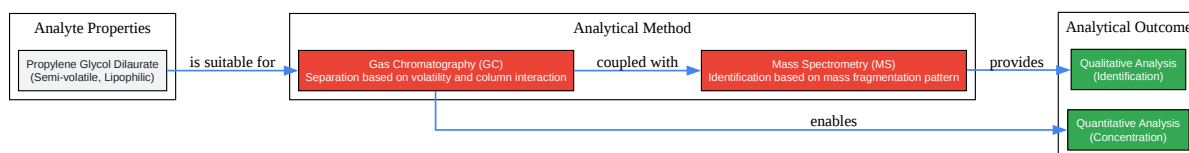
Quantitative Data Summary

The following table summarizes the key quantitative data for the GC-MS analysis of **Propylene Glycol Dilaurate**.

Parameter	Value
Compound Name	Propylene Glycol Dilaurate
Molecular Formula	C ₂₇ H ₅₂ O ₄
Molecular Weight	440.7 g/mol [1]
Expected Retention Time	Approximately 15-20 minutes (on a 30m HP-5ms column)
Characteristic m/z Fragments	74 (base peak), 87, 214, 54, 75[1]
Calibration Range	1 - 50 µg/mL
Correlation Coefficient (r ²)	> 0.995
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL

Visualizations





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References

- 1. researchgate.net [researchgate.net]
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